

An In-depth Technical Guide to the Structure of 13-Methylpentacosanoyl-CoA

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Compound of Interest

Compound Name: 13-Methylpentacosanoyl-CoA

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Abstract

This technical guide provides a comprehensive overview of the molecular structure of **13-Methylpentacosanoyl-CoA**, a long-chain branched acyl-coenzyme A derivative. This document elucidates the distinct chemical moieties that constitute the molecule, including the 13-methylpentacosanoic acid component and the intricate coenzyme A structure. A detailed examination of the critical thioester bond that links these two components is also presented. Furthermore, this guide outlines a representative metabolic pathway in which this molecule is involved, provides a generalized experimental protocol for its synthesis and characterization, and tabulates key quantitative data. This information is intended to support researchers and professionals in the fields of biochemistry, pharmacology, and drug development in understanding the significance and function of this complex biomolecule.

Molecular Structure of 13-Methylpentacosanoyl-CoA

13-Methylpentacosanoyl-CoA is a complex biomolecule comprising two primary components: a long-chain, branched fatty acid known as 13-methylpentacosanoic acid, and the ubiquitous carrier molecule, coenzyme A (CoA). These two entities are linked via a high-energy thioester bond.

13-Methylpentacosanoic Acid

The fatty acid component is a 26-carbon chain (pentacosanoic acid) with a methyl group ($-\text{CH}_3$) branching at the 13th carbon atom. The presence of this methyl branch introduces a stereocenter and can influence the molecule's physical properties and its interaction with enzymes. Very long-chain fatty acids (VLCFAs), such as this, are integral components of cellular lipids, including sphingolipids and glycerophospholipids, and can also act as precursors for lipid mediators.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Coenzyme A (CoA)

Coenzyme A is a universal and essential cofactor in all living organisms, playing a crucial role in numerous metabolic reactions.[\[6\]](#) Its structure is an intricate assembly of several distinct chemical units:

- **3'-Phosphoadenosine Diphosphate:** This unit consists of an adenine nucleobase attached to a ribose sugar, which is phosphorylated at the 3' and 5' positions. The 5'-phosphate is part of a diphosphate bridge.
- **Pantothenic Acid (Vitamin B5):** This vitamin is composed of pantoic acid and β -alanine moieties linked by an amide bond.
- **Cysteamine:** This unit contains the vital thiol ($-\text{SH}$) group that is responsible for forming the thioester linkage with acyl groups.

The Thioester Linkage

The activation of fatty acids for metabolic processes is achieved through their esterification to the thiol group of coenzyme A, forming a thioester bond.[\[7\]](#)[\[8\]](#)[\[9\]](#) This bond in acyl-CoA molecules is a high-energy bond, making the acyl group readily transferable in various biochemical reactions.[\[7\]](#)[\[8\]](#) The general structure of a fatty acyl-CoA thioester involves the carboxyl group of the fatty acid linked to the sulfur atom of the cysteamine residue of CoA.[\[7\]](#)

Chemical Formula: $\text{C}_{47}\text{H}_{86}\text{N}_7\text{O}_{17}\text{P}_3\text{S}$ [\[10\]](#)

Molecular Weight: 1146.21 g/mol [\[10\]](#)

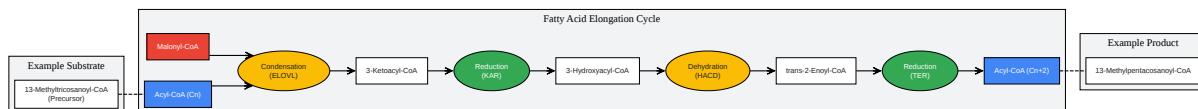
Quantitative Structural Data

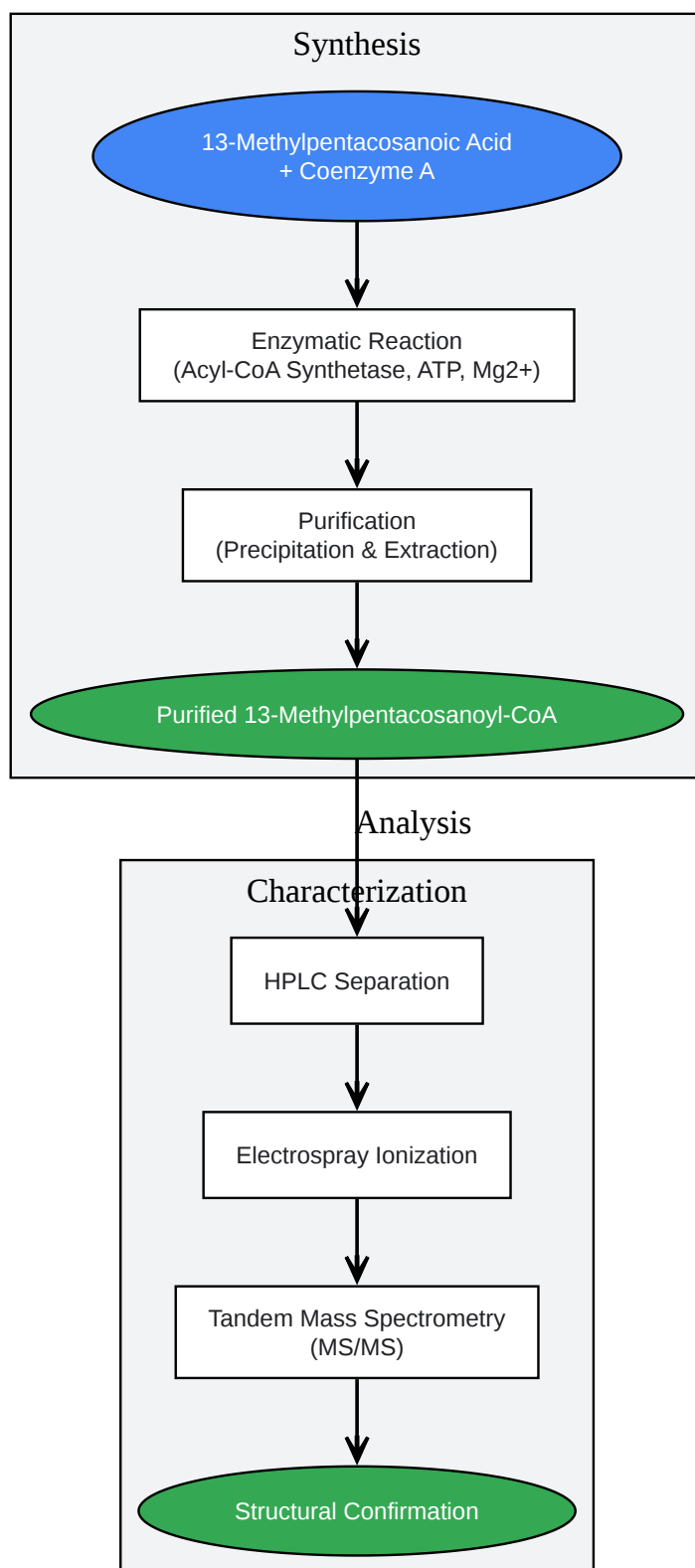
Specific experimental data on the bond lengths and angles of **13-Methylpentacosanoyl-CoA** are not readily available in the literature. However, the following table provides generally accepted values for the key chemical bonds and moieties present in the molecule, derived from studies of similar long-chain acyl-CoAs and their constituent parts.

Parameter	Moiety	Typical Value
Bond Lengths		
C-C (alkane)	Fatty Acid Chain	~ 1.54 Å
C=O (carbonyl)	Thioester	~ 1.23 Å
C-S (thioester)	Thioester	~ 1.82 Å
P-O	Phosphate Groups	~ 1.60 Å
C-N (amide)	Pantothenic Acid	~ 1.33 Å
Bond Angles		
C-C-C (alkane)	Fatty Acid Chain	~ 109.5°
O=C-S (thioester)	Thioester	~ 120°
C-S-C	Thioester	~ 100°

Biological Context: Fatty Acid Elongation Pathway

Long-chain and very long-chain fatty acyl-CoAs are key intermediates in fatty acid metabolism. One of the primary pathways they participate in is the fatty acid elongation cycle, which occurs in the endoplasmic reticulum and mitochondria.^{[1][2][3]} This cycle sequentially adds two-carbon units from malonyl-CoA to a pre-existing acyl-CoA chain.^{[1][3]} **13-Methylpentacosanoyl-CoA** would be a substrate or product within the later stages of the elongation of branched-chain fatty acids.





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